

Preparation of G-418 (Geneticin®) Stock Solution from Powder: An Application Note

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Compound of Interest

Compound Name: G-418

Cat. No.: B1208730

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Introduction

G-418, also known as Geneticin®, is an aminoglycoside antibiotic produced by *Micromonospora rhodorangea*.^{[1][2]} Its mechanism of action involves the inhibition of protein synthesis by binding to the 80S ribosomal subunit in eukaryotic cells, ultimately leading to cell death.^{[3][4]} This cytotoxic effect makes **G-418** an invaluable tool for the selection of genetically modified cells. Resistance to **G-418** is conferred by the neomycin resistance gene (neo), which encodes an aminoglycoside 3'-phosphotransferase that inactivates the antibiotic.^{[2][5]} This application note provides a detailed protocol for the preparation of a **G-418** stock solution from powder, a critical step for researchers in molecular biology, cell biology, and drug development who are utilizing **G-418** for the selection and maintenance of transfected cell lines.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and use of **G-418** stock solutions. It is crucial to note that the optimal concentrations for selection and maintenance can vary significantly depending on the cell line, and a kill curve is recommended to determine the ideal concentration for your specific experimental setup.^{[5][6]}

Parameter	Value	References
Molecular Formula	$C_{20}H_{40}N_4O_{10} \cdot 2H_2SO_4$	[3][7]
Molecular Weight	692.71 g/mol	[3][7]
Solubility	Soluble in water	[6]
Recommended Solvents	Sterile distilled water, PBS, or 100mM HEPES (pH 7.3)	[5][8][9]
Typical Stock Solution Concentration	10 - 100 mg/mL	[9]
Storage of Powder	2-8°C or -20°C, desiccated	[6]
Storage of Stock Solution	-20°C for long-term (up to 2 years); 2-8°C for short-term (up to 1 year)	[8][9]
Working Concentration for Mammalian Cell Selection	200 - 1000 µg/mL	[3][8]
Working Concentration for Mammalian Cell Maintenance	≤50% of selection concentration (typically 100 - 200 µg/mL)	[1][8]

Experimental Protocols

Materials

- **G-418** sulfate powder
- Sterile, deionized, and distilled water, sterile Phosphate-Buffered Saline (PBS), or sterile 100mM HEPES buffer (pH 7.3)
- Analytical balance
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes

- Sterile syringe filters (0.22 µm)
- Sterile syringes
- Laminar flow hood or biological safety cabinet
- Vortex mixer
- Sterile, nuclease-free microcentrifuge tubes for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 50 mg/mL G-418 Stock Solution

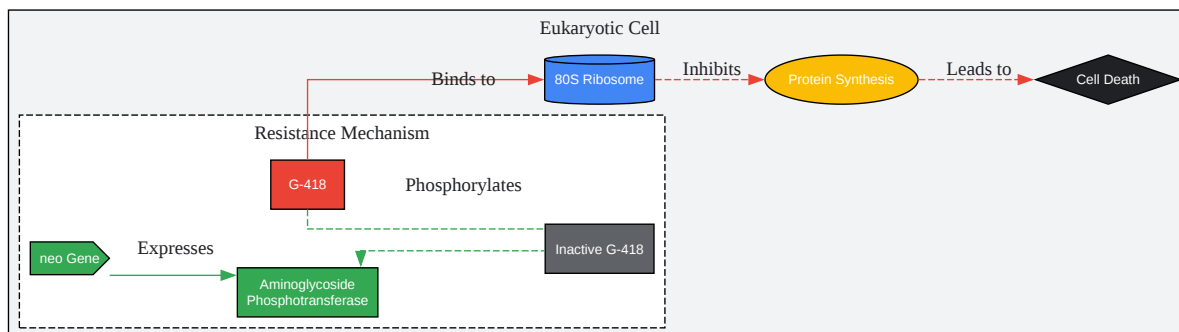
This protocol details the preparation of a 10 mL stock solution of **G-418** at a concentration of 50 mg/mL. The potency of the **G-418** powder, which is lot-specific and provided on the Certificate of Analysis, must be taken into account to prepare a stock solution with the desired active concentration.

- Determine the Mass of **G-418** Powder Needed:
 - The potency of **G-418** powder is typically reported in µg/mg. To prepare a stock solution based on the active concentration, use the following formula: Mass of **G-418** (mg) = (Desired Concentration [mg/mL] x Desired Volume [mL]) / (Potency [µg/mg] / 1000 [µg/mg])
 - For example, to prepare 10 mL of a 50 mg/mL active **G-418** solution from a powder with a potency of 750 µg/mg: Mass of **G-418** (mg) = (50 mg/mL x 10 mL) / (750 µg/mg / 1000 µg/mg) = 500 mg / 0.75 = 666.7 mg
- Weighing the **G-418** Powder:
 - In a laminar flow hood, aseptically weigh the calculated amount of **G-418** powder.
- Dissolving the **G-418** Powder:
 - Transfer the weighed **G-418** powder to a sterile conical tube.

- Add the desired volume of sterile solvent (e.g., 10 mL of sterile water).
- Vortex the solution until the powder is completely dissolved. The solution should be clear and colorless.[\[10\]](#)
- Sterile Filtration:
 - Draw the **G-418** solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter-sterilize the solution into a new sterile conical tube. This step is crucial as **G-418** solutions should not be autoclaved.[\[11\]](#)
- Aliquoting and Storage:
 - Aliquot the sterile **G-418** stock solution into smaller, working volumes in sterile, nuclease-free microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
 - Label the aliquots clearly with the name of the solution, concentration, and date of preparation.
 - Store the aliquots at -20°C for long-term storage. A working stock can be stored at 4°C for short-term use.[\[9\]](#)

Visualizations

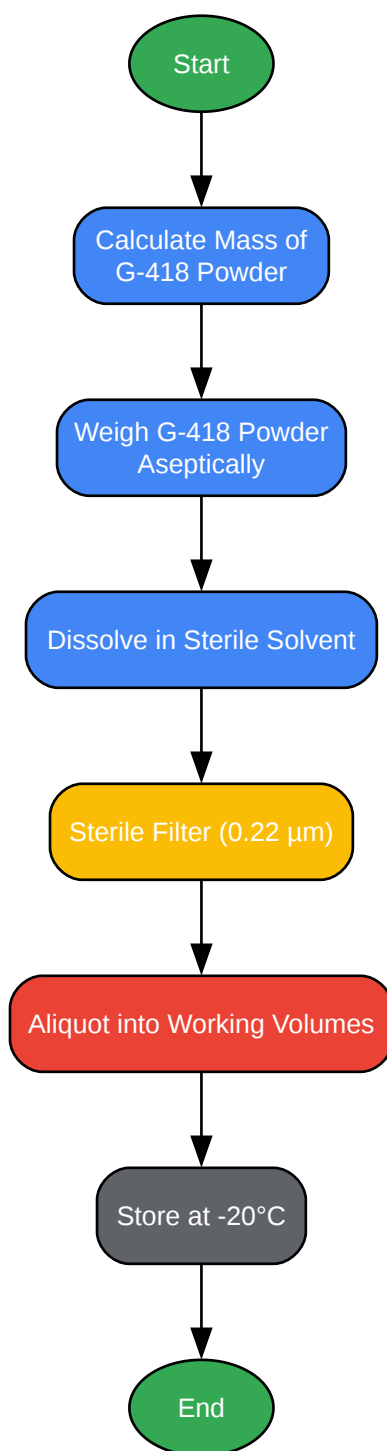
G-418 Mechanism of Action and Resistance



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Caption: Mechanism of **G-418** action and resistance.

Experimental Workflow: **G-418** Stock Solution Preparation



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Caption: Workflow for **G-418** stock solution preparation.

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